

Operational Safety Guide: Handling 5-Hydroxy-3-phenylbenzoic Acid[1][2][3]

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Compound of Interest

Compound Name: 5-Hydroxy-3-phenylbenzoic acid

CAS No.: 35489-88-4

Cat. No.: B1503092

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Executive Summary & Chemical Profile

5-Hydroxy-3-phenylbenzoic acid is a functionalized biphenyl scaffold often utilized in Metal-Organic Framework (MOF) synthesis and medicinal chemistry.[1][2][3] Its structure combines a carboxylic acid and a phenolic hydroxyl group on a biphenyl core.

Crucial Safety Context: While specific toxicological data for this exact isomer is often limited in public repositories, we must apply the Precautionary Principle based on its structural analogs (e.g., 4-Hydroxy-3-phenylbenzoic acid, CAS 92379-11-8).[1][2][3] This compound exhibits the dual hazards of organic acids (irritation/corrosion) and phenols (rapid absorption/protein denaturation).

Primary Hazards (Derived from Structural Class):

- Severe Eye Damage (H318): Phenolic acids can cause irreversible corneal opacity.[3]
- Respiratory Irritation (H335): Fine particulates are potent upper respiratory tract irritants.[3]
- Skin Irritation (H315): Potential for contact dermatitis.[3]

Personal Protective Equipment (PPE) Matrix

This matrix is designed to create a redundant barrier system. Do not deviate from these specifications without a documented risk assessment.

PPE Category	Specification	Scientific Rationale
Eye Protection	Chemical Splash Goggles (Indirect Vent)	Critical: Standard safety glasses are insufficient.[1][2][3] Fine organic dust can bypass side-shields.[1][2][3] The acidic/phenolic nature of the compound poses a risk of permanent eye damage upon contact with mucosal membranes.
Hand Protection	Double Nitrile Gloves (Inner: 4 mil / Outer: 5-8 mil)	Permeation Defense: Phenolic compounds can permeate thin nitrile.[1][2][3] Double gloving provides a "breakthrough indicator" system. If the outer glove is compromised, the inner glove protects during doffing.
Respiratory	Fume Hood (Primary) N95/P2 Respirator (Secondary)	Engineering Control First: All open-vessel handling must occur inside a certified fume hood.[1][2][3] Use a respirator only if weighing outside a hood (not recommended) or during spill cleanup.[3]
Body Defense	Lab Coat (High-neck, snap closure) + Tyvek Sleeves	Dust Migration: Fine powders settle on forearms.[1][2][3] Disposable Tyvek sleeves bridge the gap between the glove cuff and lab coat, preventing skin accumulation.

Operational Protocol: Step-by-Step

Phase 1: Engineering Controls & Preparation[1]

- **Static Mitigation:** Organic powders are prone to static charging, which causes particle scattering. Place an ionizing bar or antistatic gun near the balance inside the fume hood.
- **Airflow Check:** Verify fume hood face velocity is between 0.3 – 0.5 m/s (60–100 fpm).
- **Waste Staging:** Pre-label a solid waste container ("Solid Organic Acid Waste") and place it inside the hood to prevent transferring contaminated materials across the lab.

Phase 2: Weighing and Transfer

- **Donning Sequence:** Wash hands

Inner Gloves

Lab Coat

Tyvek Sleeves

Outer Gloves

Goggles.

- **Transfer:** Use a disposable spatula. Do not reuse spatulas to prevent cross-contamination of stock bottles.
- **Solubilization:** If dissolving in organic solvents (e.g., DMSO, DMF), add solvent slowly. The heat of solvation for carboxylic acids can be exothermic, potentially increasing vapor pressure of the solvent.

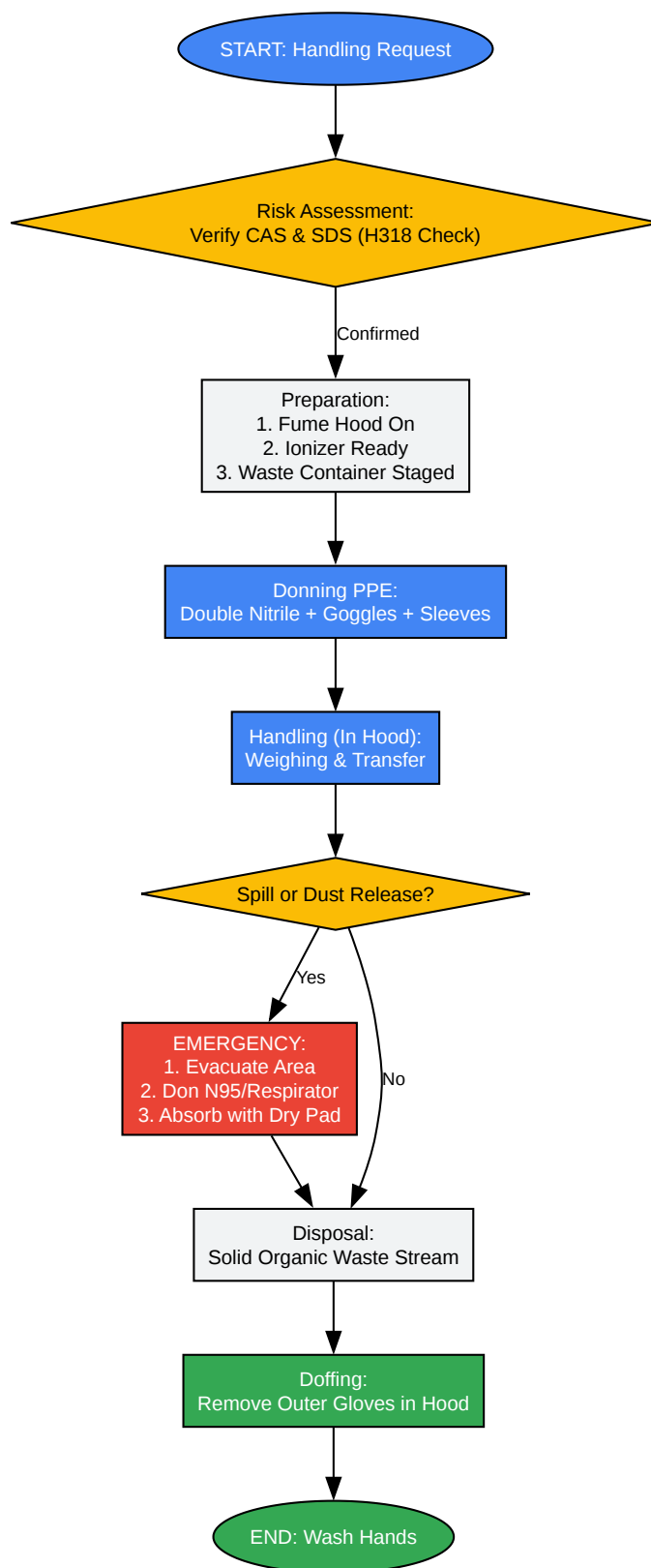
Phase 3: Decontamination & Doffing[1]

- **Dry Wipe:** Before removing items from the hood, wipe the exterior of the container with a dry Kimwipe to remove invisible dust.
- **Glove Removal:**
 - Remove outer gloves inside the hood and dispose of them as solid hazardous waste.

- Inspect inner gloves for tears or discoloration.
- Surface Cleaning: Wipe the balance area with a mild detergent (pH neutral) followed by water. Avoid using pure ethanol initially, as it may spread the hydrophobic powder rather than solubilizing it effectively.

Visual Workflow: Safety Logic

The following diagram illustrates the decision logic for handling this compound, emphasizing the "Stop/Go" safety checks.



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Caption: Operational logic flow for handling **5-Hydroxy-3-phenylbenzoic acid**, detailing critical decision points for spill management and waste disposal.

Disposal & Emergency Response

Waste Disposal Protocol

- Classification: Regulated Hazardous Waste (Solid, Organic, Acidic).
- Container: High-density polyethylene (HDPE) or glass wide-mouth jar.
- Labeling: Must adhere to RCRA or local regulations. Label clearly: "Hazardous Waste - Solid Organic Acid (Contains Phenols)."^{[1][2][3]}
- Prohibition: NEVER flush down the drain. The pKa of benzoic acid derivatives (~4.2) and phenols (~10) means they can precipitate in plumbing or disrupt municipal water treatment biology.

Emergency Measures

- Eye Contact: Immediate irrigation is vital. Flush for 15 minutes minimum. Phenolic compounds can cause numbing, masking the extent of the injury—continue flushing even if pain subsides.
- Skin Contact: Wash with soap and water.^{[4][5]} If available, use Polyethylene Glycol 300 (PEG 300) swabbing for phenol-specific decontamination, followed by water rinse.^{[1][2][3]}
- Spills: Do not sweep dry dust (creates aerosols).^[3] Cover with a wet paper towel (dampened with water) to suppress dust, then scoop into a waste container.

References

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